

# In-Depth Technical Guide: Theoretical Molecular Weight of N-(3-ethylheptyl)acetamide

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## Compound of Interest

Compound Name: *N*-(3-ethylheptyl)acetamide

Cat. No.: B15348527

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For immediate reference, the theoretical molecular weight of **N-(3-ethylheptyl)acetamide** is 185.311 g/mol .

This guide provides a detailed breakdown of the calculation for the theoretical molecular weight of the organic compound **N-(3-ethylheptyl)acetamide**, intended for researchers, scientists, and professionals in drug development.

## Chemical Structure and Formula

To begin, the chemical structure must be accurately determined from the IUPAC name.

- Acetamide: This forms the base of the molecule, consisting of a methyl group and a carbonyl group bonded to a nitrogen atom (CH<sub>3</sub>CONH-).
- N-(3-ethylheptyl): This substituent is attached to the nitrogen atom of the acetamide. It is a heptyl (7-carbon) chain with an ethyl group (-CH<sub>2</sub>CH<sub>3</sub>) located on the third carbon atom.

Combining these parts gives the full chemical structure. From this structure, the molecular formula is derived by counting the number of atoms of each element.

- Carbon (C): 2 atoms from the acetamide group + 9 atoms from the 3-ethylheptyl group = 11 atoms
- Hydrogen (H): 4 atoms from the acetamide group + 19 atoms from the 3-ethylheptyl group = 23 atoms

- Nitrogen (N):1 atom
- Oxygen (O):1 atom

Thus, the molecular formula for **N-(3-ethylheptyl)acetamide** is  $C_{11}H_{23}NO$ .

## Calculation of Theoretical Molecular Weight

The theoretical molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation uses the standard atomic weights of each element, which are weighted averages of the masses of their naturally occurring isotopes.<sup>[1]</sup>

The standard atomic weights used for this calculation are:

- Carbon (C): 12.011 u<sup>[2]</sup>
- Hydrogen (H): 1.008 u<sup>[3]</sup>
- Nitrogen (N): 14.007 u<sup>[4]</sup>
- Oxygen (O): 15.999 u<sup>[5]</sup>

The total molecular weight is calculated by multiplying the count of each element by its atomic weight and summing the results.

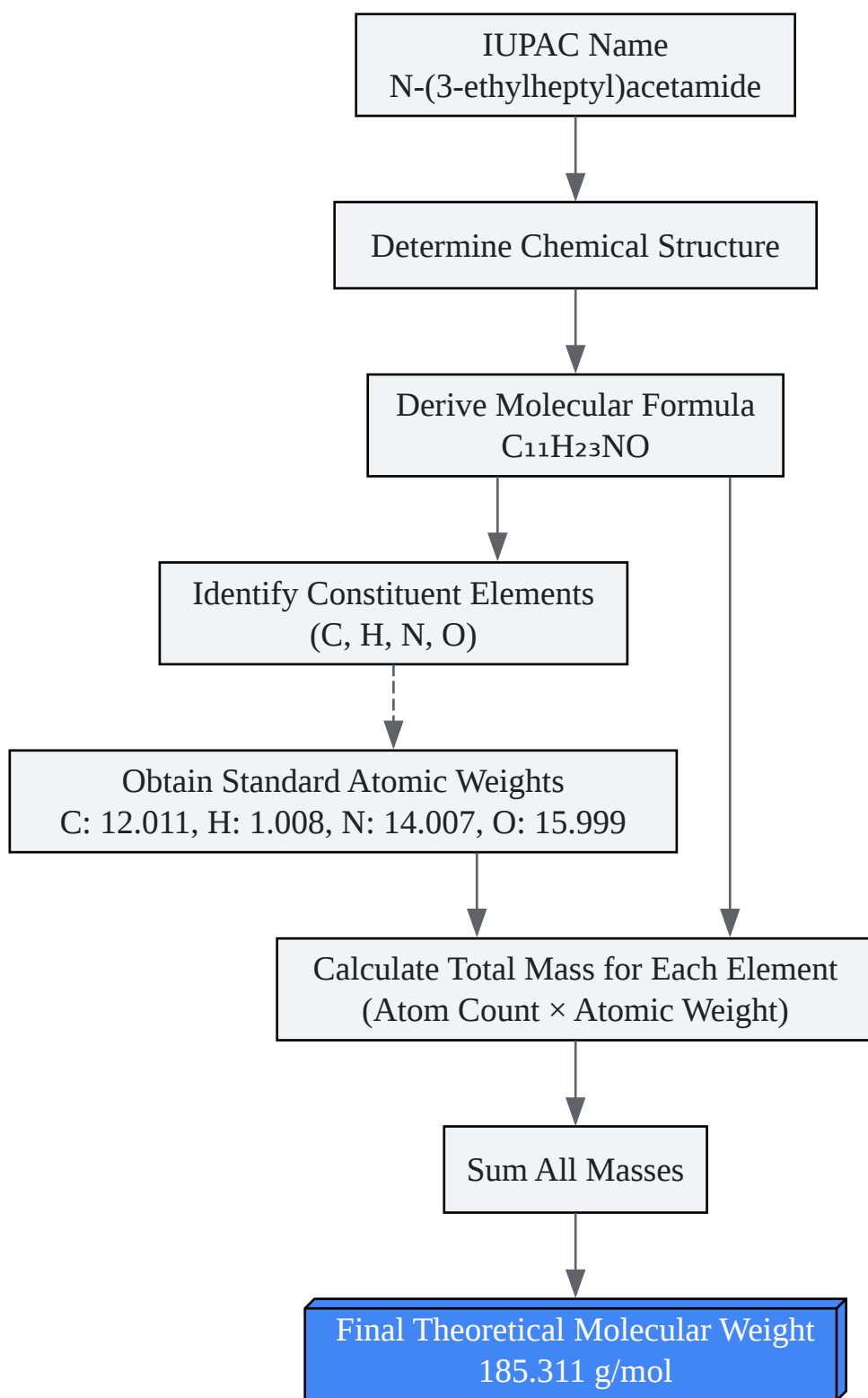
## Data Presentation: Atomic Weight Contributions

The following table summarizes the contribution of each element to the total molecular weight of **N-(3-ethylheptyl)acetamide**.

Element	Symbol	Atom Count	Standard Atomic Weight ( g/mol )	Total Mass Contribution ( g/mol )
Carbon	C	11	12.011[2]	132.121
Hydrogen	H	23	1.008[3]	23.184
Nitrogen	N	1	14.007[4]	14.007
Oxygen	O	1	15.999[5]	15.999
Total	185.311			

## Logical Workflow for Calculation

The process for determining the theoretical molecular weight follows a clear logical progression. This workflow can be visualized to better understand the relationship between the steps.



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Caption: Workflow for calculating theoretical molecular weight.

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## References

- 1. Atomic/Molar mass [westfield.ma.edu]
- 2. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 3. Hydrogen - Wikipedia [en.wikipedia.org]
- 4. Nitrogen - Wikipedia [en.wikipedia.org]
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